

Technical Support Center: 1-Cyclohexyl-1,3,3-triethylurea Solubility Guide

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Compound of Interest

Compound Name: 1-Cyclohexyl-1,3,3-triethylurea

Cat. No.: B4237220

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Compound Profile & Physicochemical Analysis

To troubleshoot effectively, we must first understand the molecular behavior of the target.^{[1][2]}

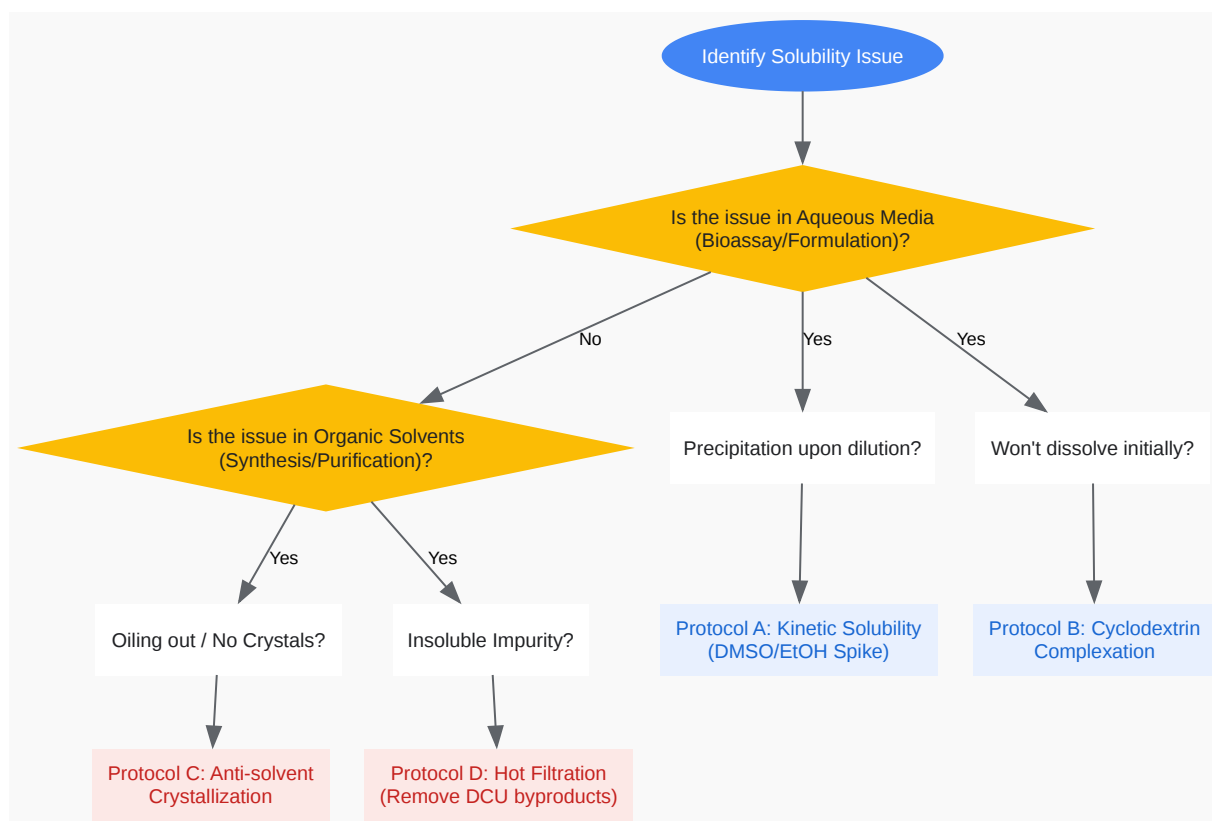
- Compound: 1-Cyclohexyl-1,3,3-triethylurea^{[1][2]}
- Class: Tetra-substituted Urea (Aprotic / Lipophilic)^{[1][2]}
- Molecular Weight: ~226.36 g/mol ^[1]
- Estimated LogP: 3.2 – 3.8 (High Lipophilicity)^[2]
- H-Bond Donors: 0 (Aprotic)^{[1][2]}
- H-Bond Acceptors: 1 (Carbonyl Oxygen)^{[1][2]}

The Core Issue: Unlike mono- or di-substituted ureas (e.g., 1,3-dicyclohexylurea), this molecule lacks N-H protons.^{[1][2]} It cannot act as a hydrogen bond donor, which drastically reduces its ability to interact with water molecules, leading to poor aqueous solubility.^{[1][2]} Conversely, the disruption of the planar urea network by the bulky cyclohexyl and ethyl groups often results in a

low melting point (potential oil) or a difficult-to-crystallize solid, leading to "oiling out" issues in organic synthesis.[1][2]

Diagnostic Troubleshooting Workflow

Before altering your protocol, identify the specific failure mode using the decision matrix below.



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Figure 1: Decision matrix for troubleshooting solubility based on solvent system and failure mode.

Troubleshooting Guides & FAQs

Issue: "I cannot get the compound into solution for my cell-based assay. It precipitates when I dilute my DMSO stock into the media."

Root Cause: The "Crash-Out" Effect. **1-Cyclohexyl-1,3,3-triethylurea** is highly soluble in DMSO but thermodynamically unstable in water.[1][2] When a concentrated DMSO stock (e.g., 10 mM) is diluted into aqueous buffer, the local solvent environment shifts instantly, causing rapid aggregation before the compound can disperse.[2]

Solution: The "Step-Down" Dilution Protocol Do not add the stock directly to the bulk media.[1][2] Use an intermediate dilution step to manage the polarity shift.[1]

- Prepare Stock: 10 mM in anhydrous DMSO.
- Intermediate Step: Dilute stock 1:10 into pure Ethanol or PEG-400.
 - Why? These solvents have intermediate polarity and lower surface tension than water, preventing immediate aggregation.[1][2]
- Final Dilution: Slowly add the intermediate solution to your vortexing media.
 - Target: Final DMSO/Organic concentration < 0.5% (v/v).[1][2]

Advanced Formulation (If simple dilution fails): Use a solubilizing excipient.[1][2]

- Cyclodextrins: Use Hydroxypropyl- β -cyclodextrin (HP- β -CD).[1][2] The cyclohexyl ring of your urea fits perfectly into the hydrophobic cavity of β -cyclodextrin.[1]
 - Protocol: Dissolve 20% w/v HP- β -CD in water.[1][2] Add compound stock. Vortex for 30 mins.[1]

Issue: "The compound is oiling out during recrystallization. I can't get a solid."

Root Cause: Entropy of Mixing & Lack of H-Donors.[1][2] Tetra-substituted ureas lack the N-H--O=C hydrogen bonding network that typically drives crystal lattice formation in ureas.[1][2] They prefer the disordered liquid state (oil).[2]

Solution: Anti-Solvent "Trituration"[1]

- Dissolve: Dissolve the crude oil in a minimum amount of a polar aprotic solvent (e.g., Acetone or Dichloromethane).[1][2]
- Precipitate: Cool to -20°C.
- Add Anti-solvent: Slowly add cold n-Hexane or Pentane dropwise with vigorous stirring.[1][2]
 - Note: Even though the compound is lipophilic, the highly non-polar nature of pentane often forces the slightly more polar urea out of solution.[2]
- Seed: If available, add a seed crystal. If not, scratch the glass surface to induce nucleation.
[2]

Experimental Protocols (Standardized)

Use this to determine the maximum concentration viable for your assays.[1]

Step	Action	Critical Parameter
1	Weigh 5 mg of 1-Cyclohexyl-1,3,3-triethylurea into a glass vial.	Precision: ± 0.1 mg
2	Add 500 μ L of PBS (pH 7.4) or target buffer.[1][2]	Solvent Temp: 25°C
3	Sonicate for 15 minutes to disperse aggregates.	Check for turbidity.
4	Shake at 300 RPM for 24 hours (Thermodynamic) or 2 hours (Kinetic).	Temp Control is vital.[1][2]
5	Centrifuge at 10,000 x g for 10 mins.	Remove undissolved solid.[1][2]
6	Analyze supernatant via HPLC-UV (210-220 nm detection).	Urea carbonyl absorbs low UV. [1][2]

For in vivo dosing or high-concentration assays.[1][2]

- Vehicle Preparation: Prepare 5% Tween-80 in Saline.[1][2]
- Compound Prep: Dissolve compound in Ethanol (10x desired final concentration).
- Mixing: Add Ethanol solution dropwise to the stirring Tween-80 vehicle.
- Evaporation: Use a stream of nitrogen to evaporate the Ethanol, leaving the compound trapped in Tween-80 micelles dispersed in saline.

Technical Data Summary

Solvent System	Predicted Solubility	Application	Notes
Water / PBS	< 0.1 mg/mL (Poor)	None	Requires formulation. [1][2]
DMSO	> 50 mg/mL (High)	Stock Solutions	Hygroscopic; keep sealed.[1][2]
Ethanol	> 30 mg/mL (Good)	Intermediate Dilution	Good for evaporation protocols.[1][2]
Dichloromethane	> 100 mg/mL (Very High)	Extraction/Synthesis	Excellent for liquid-liquid extraction.[1][2]
Hexane/Pentane	Moderate/Low	Anti-solvent	Use to force precipitation.[1][2]

References

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